

A Technical Guide to (Bromophenyl)piperidines: Physicochemical Properties, Synthesis, and Characterization

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Compound of Interest

Compound Name: 2-(4-Bromophenyl)piperidine

CAS No.: 383128-14-1

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide addresses the chemical and physical properties of bromophenyl)piperidine isomers, with a specific focus on the characteristics that contribute to their typical appearance as off-white solids. The piperidine scaffold is a privileged structure in medicinal chemistry, forming the core of numerous pharmaceuticals due to its favorable pharmacokinetic properties. The bromophenyl-substituted variants are important intermediates and building blocks in the synthesis of more complex molecules with potential therapeutic applications.^{[1][2]}

While the query specifically concerns the off-white solid appearance of **2-(4-Bromophenyl)piperidine**, detailed public-domain data, including comprehensive experimental protocols and biological pathway interactions for this specific isomer, is limited. Its isomeric counterpart, 4-(4-Bromophenyl)piperidine, is more extensively documented. An off-white or pale yellow appearance is common for solid organic compounds of this nature, often resulting from minor impurities remaining after synthesis and purification.^[3]

Due to the scarcity of detailed information on the 2-isomer, this guide will use the well-characterized 4-(4-Bromophenyl)piperidine as a primary example to illustrate the synthesis, purification, and characterization techniques that yield a solid product. This provides a representative technical framework applicable to this class of compounds.

Physicochemical and Spectroscopic Data

The consistent isolation of 4-(4-Bromophenyl)piperidine as a solid is supported by its measured physical properties. The appearance is typically described as a white or pale yellow solid, consistent with a purified crystalline organic compound.[\[3\]](#)[\[4\]](#)

Physical and Chemical Properties

Quantitative data for 4-(4-Bromophenyl)piperidine is summarized in the table below, providing key identifiers and physical constants.

Property	Value	Reference(s)
Chemical Name	4-(4-Bromophenyl)piperidine	[5]
CAS Number	80980-89-8	[6]
Molecular Formula	C ₁₁ H ₁₄ BrN	[4]
Molecular Weight	240.14 g/mol	[4]
Appearance	White to Pale Yellow Solid	[3] [4]
Melting Point	144-146 °C	[3]
Boiling Point	307.6±42.0 °C (Predicted)	[3]

Spectroscopic Characterization

Structural confirmation of synthesized 4-(4-Bromophenyl)piperidine is achieved through standard spectroscopic methods. The data below is characteristic of the compound's structure.[\[4\]](#)

Technique	Data	Reference(s)
¹ H NMR	(400 MHz, MeOD): δ 1.55-1.59 (2H, m), 1.61-1.70 (2H, m), 2.55-2.56 (1H, m), 2.64-2.70 (2H, m), 3.09-3.06 (2H, m), 7.13 (2H, J = 8.0 Hz, d), 7.31 (2H, J = 8.0 Hz, d)	[4]
¹³ C NMR	(100 MHz, MeOD): δ 32.7, 41.4, 45.6, 119.4, 126.4, 128.2, 128.5, 131.2, 145.3	[4]
Mass Spec.	m/z (ESI-MS): 241 [M+H] ⁺	[4]

Experimental Protocols

The off-white solid appearance of bromophenyl)piperidines is a direct result of the synthesis and purification methods employed. The following is a detailed protocol for the synthesis of 4-(4-Bromophenyl)piperidine, which yields the compound as a white solid.[4]

Synthesis of 4-(4-Bromophenyl)piperidine

This procedure details the catalytic hydrogenation of a tetrahydropyridine precursor.

Materials:

- 4-(4-bromophenyl)-1,2,3,6-tetrahydropyridine (0.90 g, 3.78 mmol)
- Anhydrous Methanol (20 mL)
- Triethylamine (2 mL)
- Rhodium on Carbon (Rh/C) catalyst (0.060 g)
- Celite™
- Hydrogen gas (H₂)

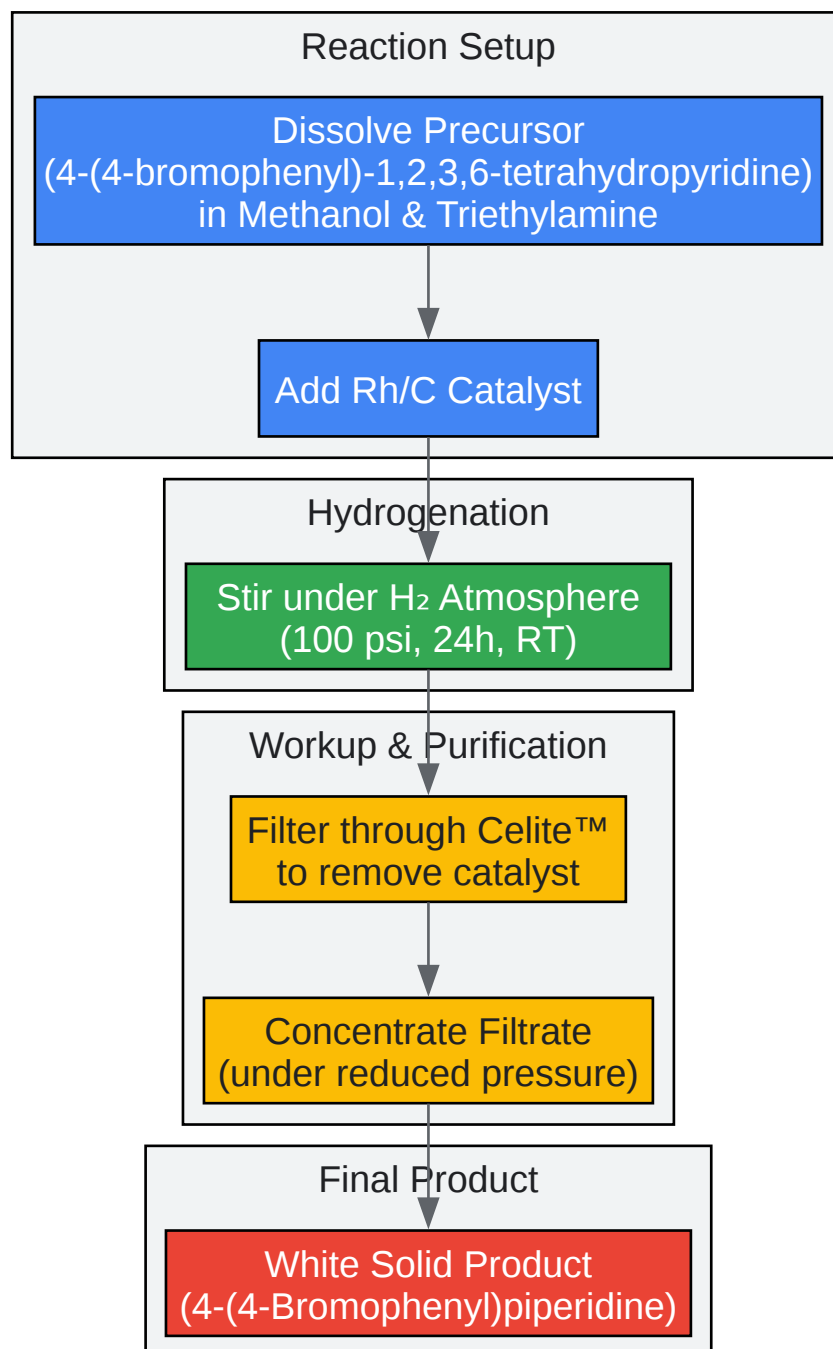
Procedure:

- A solution of 4-(4-bromophenyl)-1,2,3,6-tetrahydropyridine (0.90 g, 3.78 mmol) is prepared in anhydrous methanol (20 mL) and triethylamine (2 mL).
- The Rh/C catalyst (0.060 g) is added to the solution.
- The reaction mixture is placed in a hydrogen atmosphere at a pressure of 100 psi.
- The mixture is stirred at room temperature for 24 hours.
- Upon completion, the reaction mixture is filtered through a Celite™ filter cake to remove the catalyst.
- The filtrate is concentrated under reduced pressure to afford 4-(4-bromophenyl)piperidine as a white solid.
- The expected yield is approximately 0.91 g (98%).^[4]

Visualized Workflows and Pathways

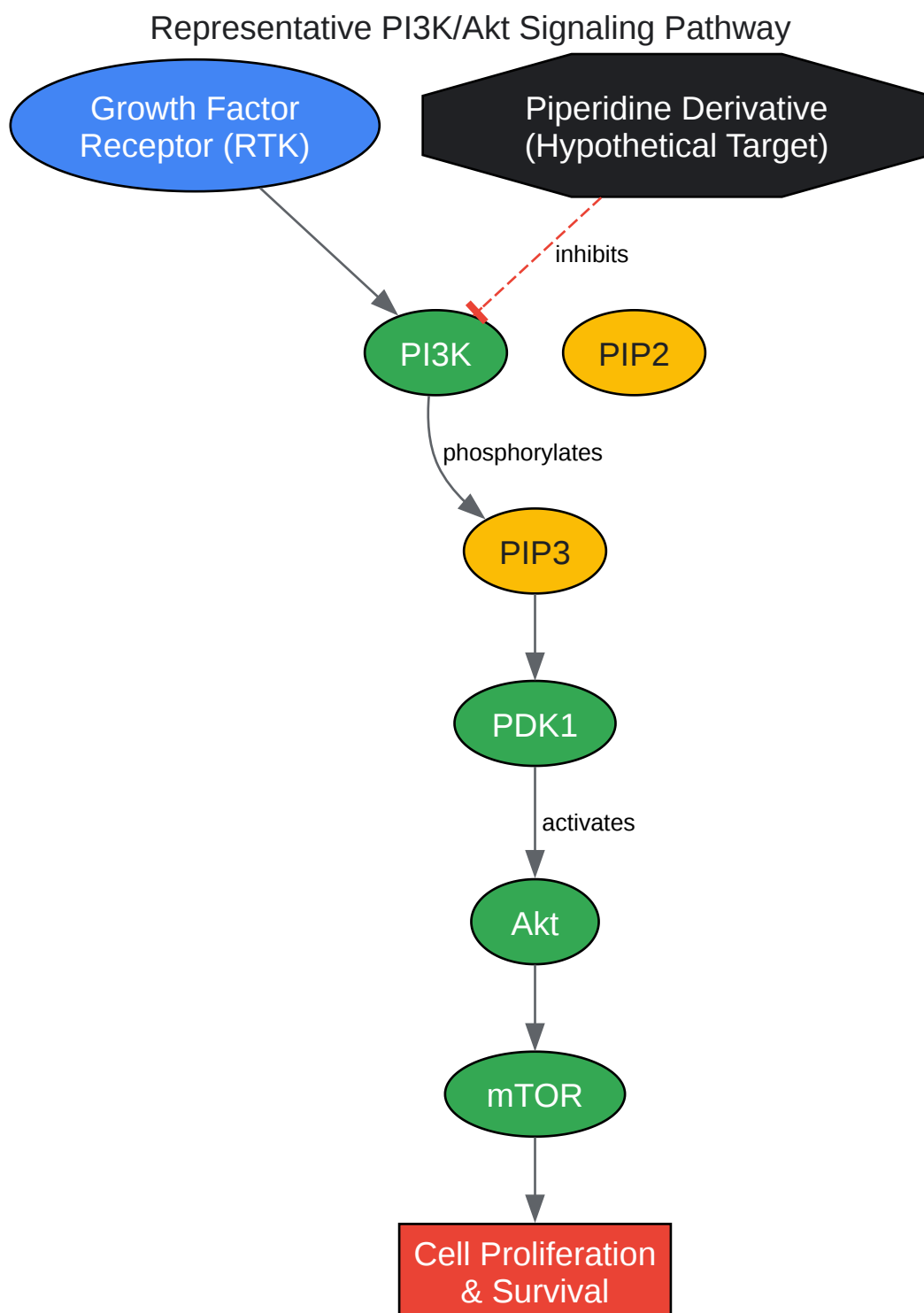
Diagrams are provided below to illustrate the experimental workflow for the synthesis of 4-(4-bromophenyl)piperidine and a representative signaling pathway that is often a target for piperidine-based drug candidates.

Synthesis and Purification Workflow for 4-(4-Bromophenyl)piperidine



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Caption: A flowchart detailing the synthesis of 4-(4-bromophenyl)piperidine.



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Caption: A generalized PI3K/Akt pathway, a common target in cancer drug discovery.[2][7]

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